

physicochemical properties of 2-Trifluoromethyl-2'-methoxychalcone (solubility, stability)

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Compound of Interest

Compound Name: 2-Trifluoromethyl-2'-methoxychalcone

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Physicochemical Properties of 2-Trifluoromethyl-2'-methoxychalcone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-Trifluoromethyl-2'-methoxychalcone** (CAS: 1309371-03-6), a potent activator of the Nrf2 signaling pathway with significant potential in therapeutic research.^{[1][2][3][4]} This document details the solubility and stability of the compound, presenting quantitative data in structured tables and outlining detailed experimental protocols for their determination. Furthermore, this guide includes a visualization of the compound's mechanism of action within the Keap1-Nrf2 signaling pathway, rendered using the DOT language for Graphviz.

Introduction

2-Trifluoromethyl-2'-methoxychalcone is a synthetic chalcone derivative that has garnered interest for its potent biological activity.^[3] Chalcones, belonging to the flavonoid family, are characterized by an open-chain structure with two aromatic rings joined by a three-carbon α,β -unsaturated carbonyl system. This particular derivative is a potent activator of the Nuclear

factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical regulator of cellular defense against oxidative and electrophilic stress.[1][2][3] Understanding the physicochemical properties of this compound, such as its solubility and stability, is paramount for its effective use in preclinical and clinical research, informing formulation development, and ensuring the reliability of experimental outcomes.

General Properties

Property	Value	Reference
Chemical Name	(E)-1-(2-methoxyphenyl)-3-[2-(trifluoromethyl)phenyl]prop-2-en-1-one	[1][2][5][6]
CAS Number	1309371-03-6	[1][2][6][7]
Molecular Formula	C17H13F3O2	[1][5][6][7]
Molecular Weight	306.3 g/mol	[1][2][7]
Purity	≥98%	[1][2][7]
Appearance	Typically supplied as a solution in methyl acetate or acetate	[1][2][7][8]
UV max (λmax)	219, 288 nm	[1][2]

Solubility

The solubility of a compound is a critical parameter for its biological activity and formulation. The solubility of **2-Trifluoromethyl-2'-methoxychalcone** has been determined in several common organic solvents and a buffered aqueous solution.

Quantitative Solubility Data

Solvent	Solubility
Dimethylformamide (DMF)	14 mg/mL[1][7][8]
Ethanol	≤11 mg/mL[7][8]
Dimethyl sulfoxide (DMSO)	5 mg/mL[1][7][8]
DMF:PBS (pH 7.2) (1:3)	0.25 mg/mL[1][2]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the thermodynamic solubility of a compound.

Materials:

- **2-Trifluoromethyl-2'-methoxychalcone**
- Selected solvents (e.g., DMSO, ethanol, DMF, PBS)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- HPLC-UV system
- Syringe filters (0.45 µm)

Procedure:

- Add an excess amount of **2-Trifluoromethyl-2'-methoxychalcone** to a glass vial. The excess solid should be visually apparent.

- Add a known volume of the selected solvent to the vial.
- Seal the vials tightly and place them in an orbital shaker set at a constant temperature (e.g., 25°C or 37°C).
- Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, allow the vials to stand to let the undissolved material settle.
- Centrifuge the samples to further separate the saturated solution from the excess solid.
- Carefully withdraw an aliquot of the supernatant and filter it through a 0.45 µm syringe filter.
- Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantify the concentration of the dissolved compound using a validated HPLC-UV method against a standard curve.
- Calculate the solubility in mg/mL.

Stability

The chemical stability of a compound is crucial for its storage, handling, and use in long-term studies.

Stability Data

Condition	Stability
Storage at -20°C	≥ 2 years ^[2]

Experimental Protocol for Stability Assessment (Accelerated Stability Study)

Accelerated stability studies are designed to increase the rate of chemical degradation by using exaggerated storage conditions.

Materials:

- **2-Trifluoromethyl-2'-methoxychalcone**
- Stability chambers with controlled temperature and humidity
- Glass vials with appropriate closures
- HPLC-UV system

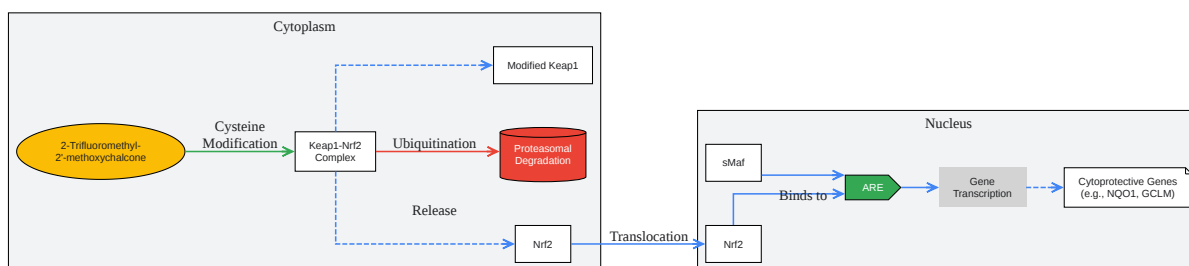
Procedure:

- Prepare multiple samples of **2-Trifluoromethyl-2'-methoxychalcone** in the desired formulation or as a solid.
- Place the samples in stability chambers set to accelerated conditions (e.g., 40°C / 75% relative humidity).
- Withdraw samples at predetermined time points (e.g., 0, 1, 3, and 6 months).
- At each time point, analyze the samples for purity and the presence of degradation products using a validated stability-indicating HPLC-UV method.
- Compare the results to the initial sample (time 0) to determine the extent of degradation.
- A significant change is typically defined as a greater than 5% loss of the initial assay value or the formation of significant degradation products.

Mechanism of Action: Nrf2 Pathway Activation

2-Trifluoromethyl-2'-methoxychalcone is an electrophilic compound that activates the Nrf2 pathway.[1][7] Under basal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor, Keap1 (Kelch-like ECH-associated protein 1), which facilitates its ubiquitination and subsequent proteasomal degradation.[2] Chalcones, acting as Michael acceptors, can covalently modify specific cysteine residues on Keap1.[2][7] This modification leads to a conformational change in Keap1, disrupting the Keap1-Nrf2 interaction. Consequently, Nrf2 is no longer targeted for degradation, allowing it to accumulate and translocate to the nucleus. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant

Response Element (ARE) in the promoter regions of target genes, leading to the transcription of a battery of cytoprotective and antioxidant enzymes.[2][5]



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Nrf2 signaling pathway activation by **2-Trifluoromethyl-2'-methoxychalcone**.

Conclusion

This technical guide provides essential physicochemical data and experimental protocols for **2-Trifluoromethyl-2'-methoxychalcone**. The summarized solubility and stability information, along with the detailed mechanism of Nrf2 pathway activation, will be a valuable resource for researchers in the fields of pharmacology, drug discovery, and molecular biology. Adherence to the provided protocols will ensure consistent and reliable experimental outcomes.

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References

- 1. Activation of Nrf2 signaling pathway by natural and synthetic chalcones: a therapeutic road map for oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The Keap1/Nrf2-ARE Pathway as a Pharmacological Target for Chalcones [mdpi.com]
- 3. Novel Chalcone Derivatives as Potent Nrf2 Activators in Mice and Human Lung Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. The Keap1-Nrf2 pathway: Mechanisms of activation and dysregulation in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- 8. Molecular mechanism activating Nrf2-Keap1 pathway in regulation of adaptive response to electrophiles - PubMed [pubmed.ncbi.nlm.nih.gov]
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